

theoretical studies of monolayer germanium sulfide

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An In-depth Technical Guide to the Theoretical Studies of Monolayer Germanium Sulfide

For Researchers and Scientists

Introduction

Monolayer germanium sulfide (GeS), a two-dimensional (2D) material belonging to the group-IV monochalcogenide family, has emerged as a significant candidate for next-generation electronic and optoelectronic devices. Its unique phosphorene-like puckered crystal structure leads to highly anisotropic physical properties. Theoretical studies, primarily based on first-principles calculations, have been instrumental in predicting its fundamental characteristics and exploring its potential before widespread experimental realization. This guide provides a comprehensive overview of the theoretical understanding of monolayer GeS, focusing on its structural, electronic, optical, and thermal properties, underpinned by the computational methodologies employed in these investigations.

Computational Protocols and Methodologies

The theoretical investigation of monolayer GeS relies heavily on quantum mechanical simulations. The primary methods and protocols are detailed below.

Density Functional Theory (DFT)

Density Functional Theory (DFT) is the most widely used computational method to investigate the structural and electronic properties of monolayer GeS.[1] This approach calculates the ground-state electronic structure by solving the Kohn-Sham equations.

- Exchange-Correlation Functionals: The choice of the exchange-correlation functional is critical for accuracy.
 - Generalized Gradient Approximation (GGA): Functionals like the Perdew–Burke–Ernzerhof (PBE) are commonly used for structural relaxation and initial electronic structure calculations.[2][3] However, PBE is known to underestimate the bandgap of semiconductors.[3]
 - Hybrid Functionals: To obtain more accurate electronic bandgaps, hybrid functionals such as the Heyd–Scuseria–Ernzerhof (HSE06) are employed.[4][5][6] These functionals mix a portion of the exact Hartree-Fock exchange with the DFT exchange, providing results that are often closer to experimental values.[5]
- Stability Analysis:
 - Phonon Dispersion Calculations: To confirm the dynamical stability of the monolayer, phonon dispersion curves are calculated. The absence of imaginary frequencies across the Brillouin zone indicates that the structure is dynamically stable.[4][7][8]
 - Ab Initio Molecular Dynamics (AIMD): Thermal stability is assessed by performing AIMD simulations at elevated temperatures (e.g., 300 K to 800 K).[2][4] If the material maintains its structural integrity without significant distortion over several picoseconds, it is considered thermally stable.[2]

Many-Body Perturbation Theory

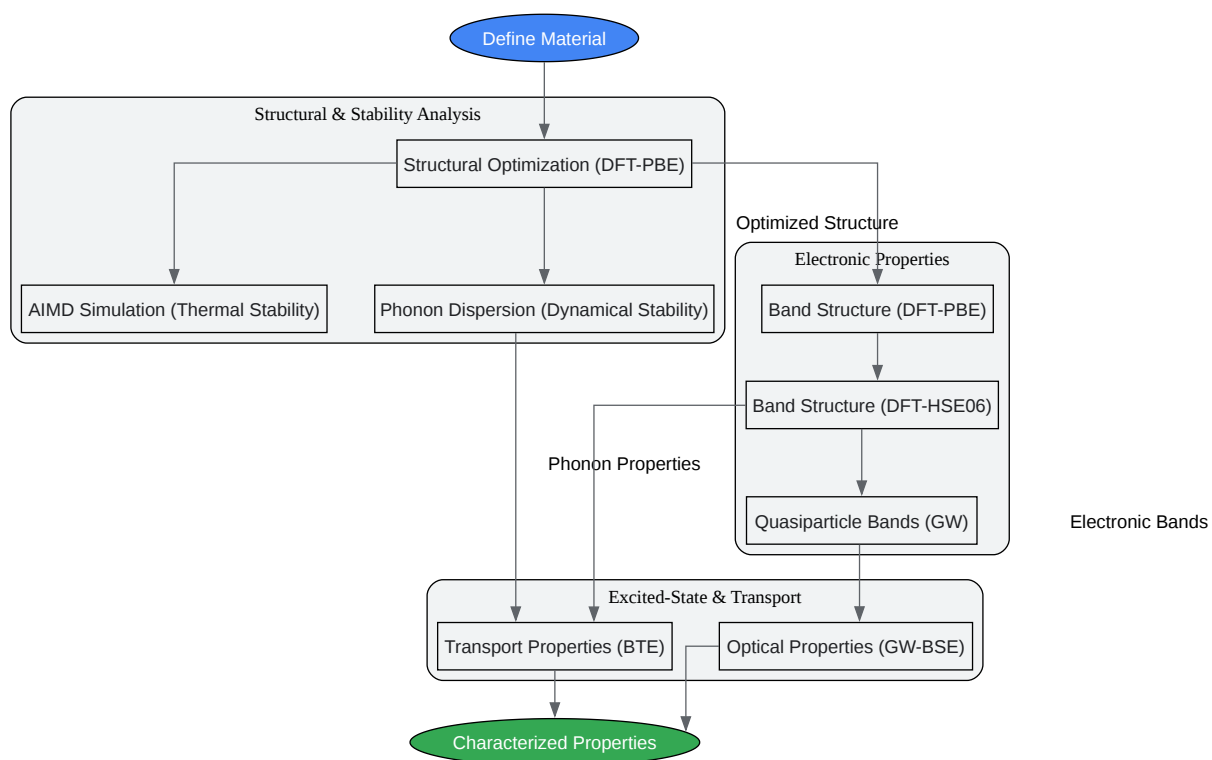
For a highly accurate description of excited-state properties, such as quasiparticle energies and optical absorption including excitonic effects, methods beyond standard DFT are necessary.

- **GW Approximation:** The GW approximation (where G is the Green's function and W is the screened Coulomb interaction) is used to calculate the quasiparticle band structure, providing more accurate bandgap values than even hybrid functionals.[9][10]
- **Bethe-Salpeter Equation (BSE):** To study optical properties and account for electron-hole interactions (excitons), the Bethe-Salpeter equation is solved on top of a GW calculation (GW-BSE).[9][10][11] This approach is crucial for understanding the strong excitonic effects present in 2D materials.[10]

Transport Property Calculations

- **Boltzmann Transport Equation (BTE):** The semi-classical Boltzmann transport equation is solved to determine carrier mobility, thermal conductivity, and thermoelectric properties like the Seebeck coefficient.[2][12][13] This often involves calculating electron-phonon and phonon-phonon scattering rates from first principles.
- **Non-Equilibrium Green's Function (NEGF):** The NEGF method is used in conjunction with DFT to model quantum transport in nanoscale devices, providing insights into current-voltage characteristics under applied bias.[14]

Below is a generalized workflow for the theoretical characterization of a 2D material like monolayer GeS.



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Computational workflow for 2D material characterization.

Core Physical Properties

Structural and Stability Properties

Monolayer GeS adopts a puckered honeycomb structure similar to black phosphorus, which is responsible for its anisotropic properties.[4][12] Theoretical calculations confirm its stability through cohesive energy, phonon dispersion, and molecular dynamics simulations. The cohesive energy has been calculated to be -3.12 eV per atom, indicating strong covalent bonding.[15] Phonon calculations show no imaginary modes, confirming its dynamical stability.[4] AIMD simulations further demonstrate that the structure remains stable at temperatures as high as 800 K.[2]

Electronic and Optical Properties

Monolayer GeS is predicted to be an indirect bandgap semiconductor.[15][16] However, the calculated bandgap value varies significantly depending on the computational method, ranging from ~1.6-1.8 eV with PBE-GGA functionals to ~2.3-3.3 eV with hybrid functionals like HSE06.[4][6][15][16] This relatively large bandgap makes it suitable for various electronic and optoelectronic applications. One of its most remarkable predicted features is a high electron mobility, with theoretical values reaching up to $3680 \text{ cm}^2\text{V}^{-1}\text{s}^{-1}$. [6][15]

The optical properties of monolayer GeS are highly anisotropic due to its low-symmetry crystal structure.[9][15] It exhibits strong light absorption in the visible and ultraviolet regions.[1] Theoretical studies using the GW-BSE approach predict strong excitonic effects, with exciton binding energies calculated to be as high as 0.7 eV, which significantly influences its optical response.[10]

Thermal and Thermoelectric Properties

Theoretical studies predict that monolayer GeS possesses low and highly anisotropic thermal conductivity.[12] Calculated room-temperature values vary between different reports, for instance, from 9.8 W/mK along the zigzag direction and 2.9 W/mK along the armchair direction to 16.0 W/mK (zigzag) and 3.5 W/mK (armchair).[12][17] This variation is often attributed to differences in the computational parameters used, such as the effective thickness of the monolayer.[17]

The combination of a high power factor and low thermal conductivity makes monolayer GeS a promising thermoelectric material.^[16] The thermoelectric figure of merit (ZT) is also highly anisotropic. For pristine monolayer GeS at 700 K, ZT values of 1.85 (armchair) and 1.29 (zigzag) have been reported.^{[2][16]} Doping can further enhance these properties. For example, Bi-doping is predicted to increase the ZT value to as high as 4.85 at 800 K, suggesting its potential for high-efficiency thermoelectric devices.^{[2][16]}

Data Presentation: Calculated Properties

The following tables summarize the key quantitative data from various theoretical studies on monolayer GeS.

Table 1: Calculated Electronic and Optical Properties of Monolayer GeS

Property	Value	Method	Direction	Reference
Bandgap	1.786 eV	PBE	Indirect	[16]
	1.82 eV	PBE	Indirect	[15][18]
	2.34 eV	HSE06	Indirect	[6]
	3.28 eV	HSE06	Indirect	[4][5]
	2.72 eV	SRSH	Direct at Γ	[19]
Electron Mobility	3680 cm ² /Vs	HSE06	-	[6][15]
Dielectric Constant	3.61	PBE	In-plane average	[15]

| Exciton Binding Energy | ~0.7 eV | GW-BSE | - ^[10] |

Table 2: Calculated Thermal and Thermoelectric Properties of Monolayer GeS

Property	Temperature	Value	Method	Direction	Reference
Thermal Conductivity	300 K	9.8 W/mK	BTE	Zigzag	[12]
	300 K	2.9 W/mK	BTE	Armchair	[12]
	300 K	16.0 W/mK	BTE	Zigzag	[17]
	300 K	3.5 W/mK	BTE	Armchair	[17]
	300 K	3.39	BTE	Armchair	[16]
ZT (Pristine)	700 K	1.29	BTE	Zigzag	[2][16]
	700 K	1.85	BTE	Armchair	[2][16]
ZT (Bi-doped)	300 K	3.39	BTE	Armchair	[16]

| | 800 K | 4.85 | BTE | Armchair |[16] |

Modulation of Properties: Strain, Defects, and Doping

The properties of monolayer GeS can be effectively tuned by external factors, a key requirement for device engineering.

Strain Engineering

Applying mechanical strain is a powerful tool to modify the electronic and optical properties. Theoretical calculations show that uniaxial strain along the armchair direction can induce a transition from an indirect to a direct bandgap.[15][18] Furthermore, compressive strain has been predicted to enhance carrier mobility, while tensile strain can significantly shorten the exciton radiative lifetime, offering a way to customize properties for specific applications.[14]

Defect Engineering

Point defects, such as vacancies and antisites, can dramatically alter the material's characteristics.

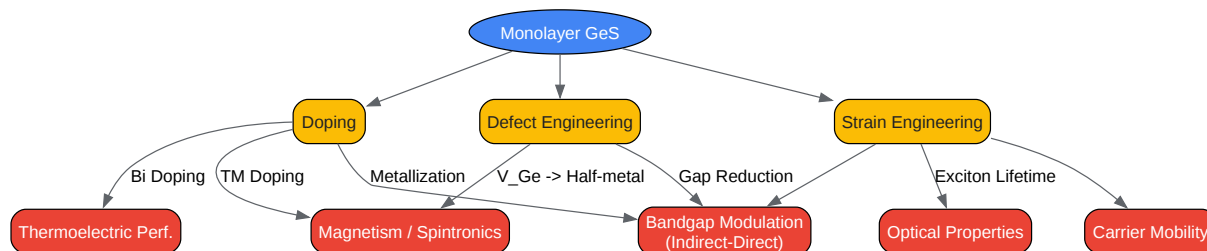
- Germanium Vacancy (V_Ge): A single Ge vacancy is predicted to induce half-metallicity and a magnetic moment of nearly $2.0 \mu_B$, making the material interesting for spintronics.[4][5]
- Other Defects: Sulfur vacancies (V_S), divacancies (V_GeS), and antisite defects (S_Ge, Ge_S) are non-magnetic but introduce states within the bandgap, effectively reducing it.[4][5][20]

Doping

Introducing impurity atoms (doping) is another effective functionalization approach.

- Transition Metal (TM) Doping: Doping with TMs like V, Cr, Mn, and Fe can induce significant magnetic moments and lead to either a diluted magnetic semiconductor or a half-metallic state.[4][5][21]
- Non-metal Doping: Doping with elements like P, As, or Bi can also profoundly change the electronic structure. Doping with P or As can either metallize the monolayer or induce a magnetic semiconductor state depending on the substitution site (Ge or S).[4][5][21] Bi-doping has been shown to convert the semiconducting monolayer into a metal, which is beneficial for thermoelectric applications.[16]

The diagram below illustrates the logical relationships between external stimuli and the resulting properties of monolayer GeS.



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Influence of external stimuli on monolayer GeS properties.

Conclusion and Future Outlook

Theoretical studies based on first-principles calculations have established monolayer germanium sulfide as a highly promising 2D semiconductor with a unique combination of properties. Its large, tunable bandgap, high carrier mobility, strong anisotropic optical and transport characteristics, and excellent thermoelectric potential make it a versatile platform for a wide range of applications. The ability to functionalize its properties through strain, defect, and doping engineering further enhances its appeal.

Future theoretical work will likely focus on more complex phenomena, including multi-layer systems, heterostructures with other 2D materials,^{[3][22][23]} and the detailed dynamics of charge carriers and excitons. As experimental synthesis and characterization techniques continue to advance, the synergy between theory and experiment will be crucial in unlocking the full potential of monolayer GeS for practical technologies.

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